

BMIM TFSI: Molecular Structure and Key Properties

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide

CAS No.: 174899-83-3

Cat. No.: S644962

[Get Quote](#)

1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide (BMIM TFSI) is a room-temperature ionic liquid with excellent ionic conductivity, widely used in electrochemical applications and materials synthesis [1].

The table below summarizes its fundamental chemical identifiers and physical properties:

Property	Value / Description
CAS Number	174899-83-3 [2] [3] [4]
Molecular Formula	$C_{10}H_{15}F_6N_3O_4S_2$ [5] [4]
Molecular Weight	419.37 g/mol [1] [4]
Chemical Structure	Consists of a 1-butyl-3-methylimidazolium cation ([BMIM] ⁺) and a bis(trifluoromethylsulfonyl)imide anion ([TFSI] ⁻) [2].
Purity	Available commercially at ≥98% to >99% [2] [4].
Melting Point	-4 °C [4]
Density	1.44 g/cm ³ [4]
Viscosity	48.8 cP [4]

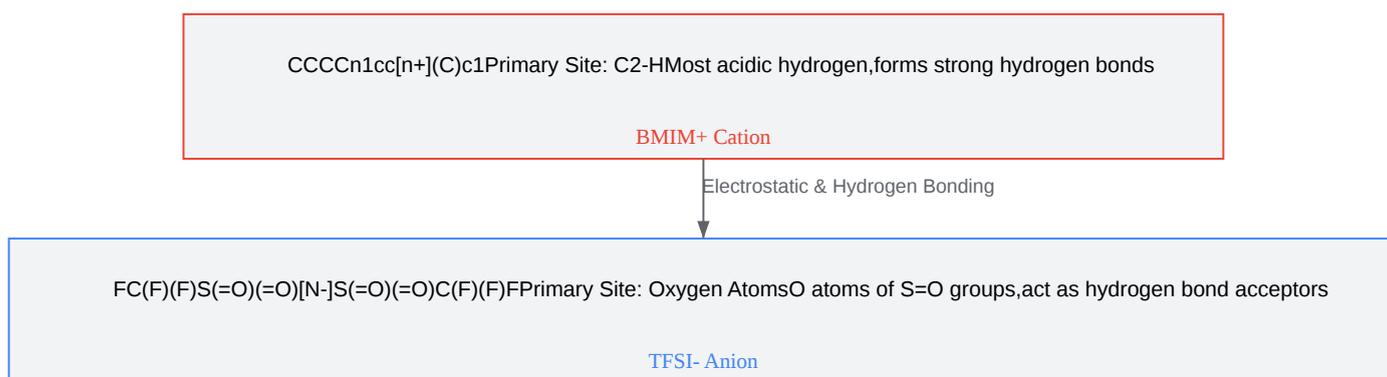
Property	Value / Description
Physical Form	Liquid at room temperature [2].
Key Feature	Hydrophobic and weakly-coordinating [4].

The molecular structure can be represented by the following SMILES and InChI notations:

- **SMILES String:** CCCCn1cc[n+](C)c1.FC(F)(F)S(=O)(=O)[N-]S(=O)(=O)C(F)(F)F [2]
- **InChI:** 1S/C8H15N2.C2F6N04S2/c1-3-4-5-10-7-6-9(2)8-10;3-1(4,5)14(10,11)9-15(12,13)2(6,7)8/h6-8H,3-5H2,1-2H3;/q+1;-1 [2]

Molecular Structure and Interaction Sites

Understanding the molecular structure and interaction sites of BMIM TFSI is crucial for explaining its behavior in mixtures and its application in synthesis. The following diagram illustrates the primary interaction sites for the cation and anion, which dictate how the molecule engages with other ions and species.



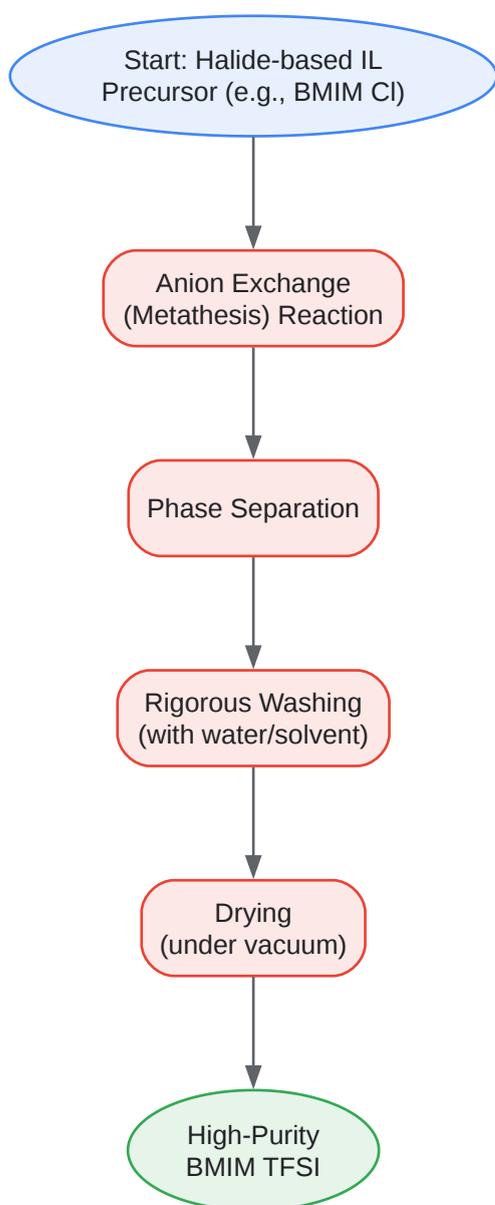
[Click to download full resolution via product page](#)

Diagram of BMIM TFSI primary interaction sites between cation C2-H and anion oxygen atoms [6].

The effectiveness of BMIM TFSI in research is directly linked to its purity. **Impurities**, such as halide ions or residual starting materials, can significantly alter its chemical stability, ionic conductivity, and overall performance [3]. Therefore, robust quality control during manufacturing is essential.

Synthesis and Purification of BMIM TFSI

The synthesis of BMIM TFSI typically involves **metathesis reactions**, where precise control over reaction conditions and purification steps is essential to achieve high purity levels, often exceeding 99% [3]. The following diagram outlines the general synthesis workflow.



Click to download full resolution via product page

General workflow for BMIM TFSI synthesis via metathesis and purification [3].

Experimental Protocol: Synthesis of Bismuth-Based Nanoparticles

BMIM TFSI serves as a sophisticated medium for the synthesis of nanoparticles. The following protocol is adapted from a recent study using **reactive sputtering** onto the ionic liquid [7].

- **Objective:** To synthesize metallic bismuth and bismuth-oxyfluoride nanoparticles using BMIM TFSI as the collection and reaction medium.
- **Materials:**
 - **Ionic Liquid:** **1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide** ([BMIM][TFSI]) [7].
 - **Target:** Bismuth (Bi) metal target [7].
 - **Gases:** Argon (Ar), Oxygen (O₂), Carbon Tetrafluoride (CF₄) [7].
- **Methodology:**
 - **Sputtering Setup:** Place the Bi target and a quantity of [BMIM][TFSI] ionic liquid in a sputtering deposition chamber.
 - **Non-Reactive Sputtering (for Metallic Bi NPs):**
 - Use a pure Ar plasma.
 - Sputtering parameters (power, gas pressure, time) can be varied, though they primarily influence **nanoparticle concentration** rather than size. The resulting Bismuth nanoparticles are typically **3–7 nm** in diameter, isotropic, well-crystallized, and well-dispersed [7].
 - **Reactive Sputtering (for Bi-oxyfluoride NPs):**
 - Introduce reactive gases, **O₂ and CF₄**, in addition to Ar.
 - Radicals from the plasma react with Bi clusters at the liquid surface.
 - This forms Bi-oxyfluoride nanoparticles with a diameter of **3–12 nm**, which exhibit **photocatalytic activity** [7].
 - **Mechanism:** The formation of Bi-compounds is explained by reactions of species from the plasma at the IL surface [7].

Key Applications in Research

BMIM TFSI is a versatile material with several high-tech applications:

- **Electrolyte in Batteries and Supercapacitors:** Its high ionic conductivity and wide electrochemical window make it an excellent solvent-free electrolyte for energy storage devices, leading to higher operational voltages [8] [4].
- **Synthesis Medium for Nanoparticles:** As detailed in the experimental protocol, it provides a unique environment for the synthesis of well-defined metallic and compound nanoparticles [7].
- **Separation Science:** It is used to enhance the activity of extractants for the separation of specific metals, such as uranium(VI), from aqueous media [2].

Important Safety and Handling Information

BMIM TFSI requires careful handling as it is classified with several hazard statements.

- **Hazard Classifications:** Acute Toxicity (Oral and Dermal), Skin Corrosion, Serious Eye Damage, Specific Target Organ Toxicity (Oral), and Hazardous to the Aquatic Environment [2].
- **Target Organ:** The nervous system is identified as a target organ [2].
- **Personal Protective Equipment (PPE):** When handling, use faceshields, gloves, goggles, and an appropriate respirator filter (type ABEK per EN14387) [2].

References

1. 1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide [selleckchem.com]
2. 1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide [sigmaaldrich.com]
3. Understanding the Purity and Synthesis of BMIM TFSI ... [nbinno.com]
4. Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide [roco.global]
5. 1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl) ... [pubchem.ncbi.nlm.nih.gov]
6. a combination of experimental and theoretical studies [sciencedirect.com]
7. Reactive sputtering onto an ionic liquid, a new synthesis ... [pubs.rsc.org]

8. Phase transitions, molecular dynamics and structural ... [sciencedirect.com]

To cite this document: Smolecule. [BMIM TFSI: Molecular Structure and Key Properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b644962#bmim-tfsi-structure-and-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com